

Molecular formula and weight of 3-Methylpent-4-yn-1-ol

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Compound of Interest

Compound Name: 3-Methylpent-4-yn-1-ol

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An In-depth Technical Guide to 3-Methylpent-4-yn-1-ol

This technical guide provides comprehensive information on the molecular properties of **3-Methylpent-4-yn-1-ol**, targeted at researchers, scientists, and professionals in drug development.

Molecular Data

The fundamental molecular properties of **3-Methylpent-4-yn-1-ol** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₀ O
Molecular Weight	98.14 g/mol [1]
IUPAC Name	3-methylpent-4-yn-1-ol[1]
CAS Number	55930-35-3[1]
SMILES	CC(CCO)C#C[1]
InChI Key	RRURBGUJFHZKAL-UHFFFAOYSA-N[1]

It is important to distinguish **3-Methylpent-4-yn-1-ol** from its isomers, such as 3-methylpent-2-en-4-yn-1-ol and 3-methyl-1-penten-4-yn-3-ol, which have the molecular formula C_6H_8O and a molecular weight of approximately 96.13 g/mol [2][3][4].

Conceptual Synthetic Protocol

While a specific, detailed experimental protocol for the synthesis of **3-Methylpent-4-yn-1-ol** is not readily available in the cited literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles and synthetic methods for related compounds. A potential two-step approach would involve the Grignard reaction of propargyl magnesium bromide with 3-methyloxetane, followed by an acidic workup.

Step 1: Grignard Reagent Formation

- Objective: To prepare the propargyl Grignard reagent.
- Procedure: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, magnesium turnings are placed. The apparatus is maintained under an inert atmosphere (e.g., nitrogen or argon). Anhydrous diethyl ether is added to cover the magnesium. A solution of propargyl bromide in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is initiated, if necessary, by gentle warming or the addition of a small crystal of iodine. Once the reaction starts, the addition is continued at a rate that maintains a gentle reflux. After the addition is complete, the mixture is stirred until the magnesium is consumed.

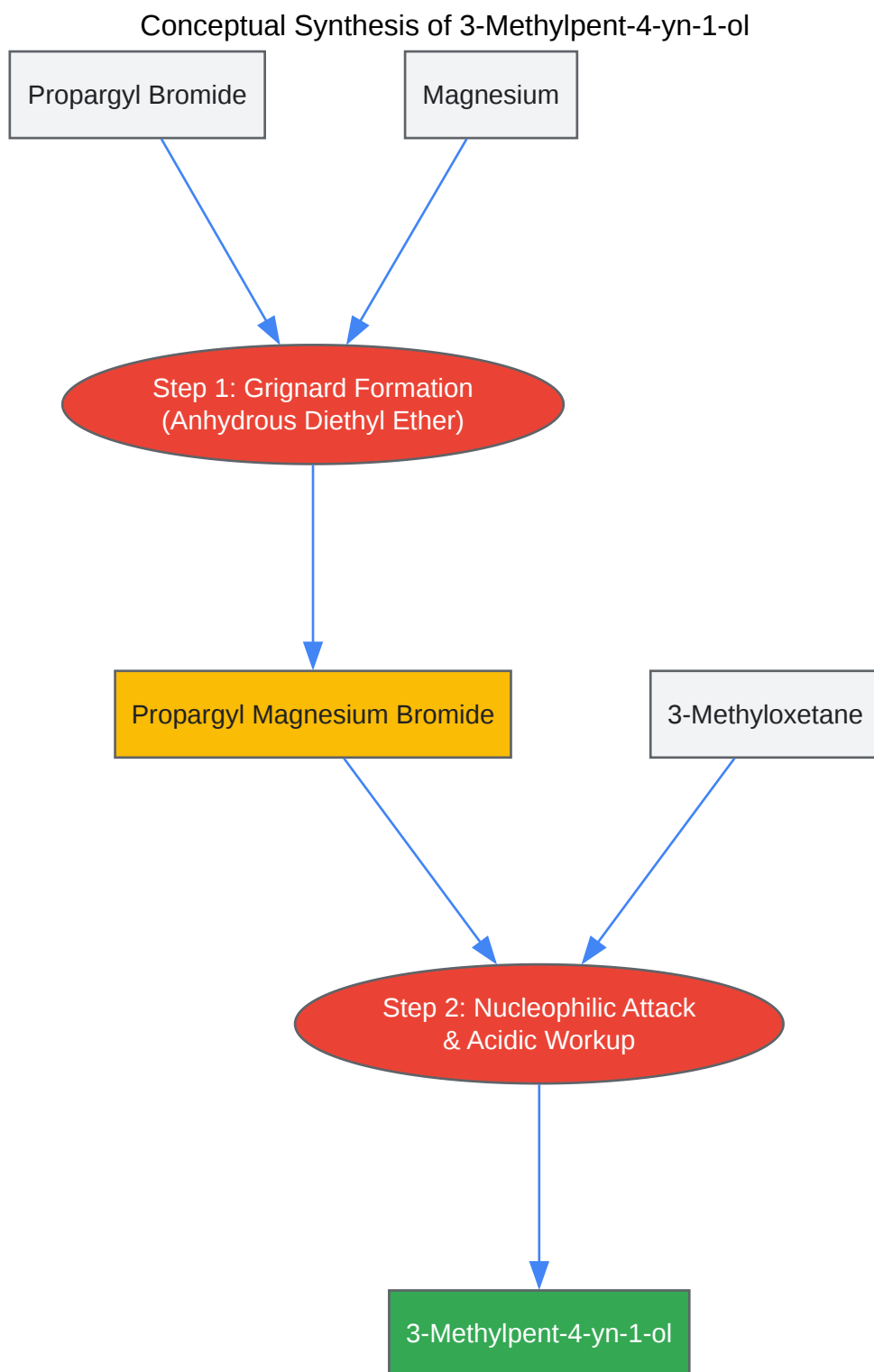
Step 2: Reaction with 3-Methyloxetane and Workup

- Objective: To perform the nucleophilic attack of the Grignard reagent on 3-methyloxetane to form the desired alcohol.
- Procedure: The prepared Grignard reagent is cooled in an ice bath. A solution of 3-methyloxetane in anhydrous diethyl ether is added dropwise. The reaction mixture is then allowed to warm to room temperature and stirred for several hours. After the reaction is complete, it is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude

product, **3-Methylpent-4-yn-1-ol**. Purification can be achieved by distillation or column chromatography.

Visualizations

Below is a diagram illustrating the conceptual synthetic workflow for **3-Methylpent-4-yn-1-ol**.



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Caption: Conceptual workflow for the synthesis of **3-Methylpent-4-yn-1-ol**.

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References

- 1. 3-Methylpent-4-yn-1-ol | C₆H₁₀O | CID 14195541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. 3-Methylpent-1-en-4-yn-1-ol | C₆H₈O | CID 72969508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
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